

# Best practices for long-term storage of BIBF 1202-13C,d3

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## Compound of Interest

Compound Name: BIBF 1202-13C,d3

Cat. No.: B12402904

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## Technical Support Center: BIBF 1202-13C,d3

This technical support guide provides best practices for the long-term storage and handling of **BIBF 1202-13C,d3**, intended for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is **BIBF 1202-13C,d3** and what is its primary application?

A1: **BIBF 1202-13C,d3** is the stable isotope-labeled version of BIBF 1202, which is the primary carboxylate metabolite of Nintedanib (BIBF 1120).<sup>[1][2]</sup> Its main use is as an internal standard for the quantitative analysis of BIBF 1202 or its parent drug, Nintedanib, in biological samples using techniques like liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).<sup>[1][3]</sup>

Q2: What are the recommended long-term storage conditions for solid **BIBF 1202-13C,d3**?

A2: For long-term stability, solid **BIBF 1202-13C,d3** should be stored at -20°C.<sup>[2][3][4]</sup> Under these conditions, the compound is stable for at least four years.<sup>[2][3]</sup>

Q3: How should I store solutions of **BIBF 1202-13C,d3**?

A3: Once dissolved, it is recommended to aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles.<sup>[4]</sup> For long-term storage, these aliquots should be kept at -80°C,

where they are stable for up to 6 months. For shorter-term storage, -20°C is suitable for up to 1 month.<sup>[4]</sup>

Q4: The product was shipped at room temperature. Is it still viable?

A4: Yes. While the recommended long-term storage is at -20°C, it is standard practice to ship the solid compound at room temperature for short durations, particularly within the continental US.<sup>[3][4]</sup> This short-term exposure to ambient temperature does not compromise the stability of the solid compound. Upon receipt, it should be transferred to the recommended -20°C storage.

Q5: In which solvents is **BIBF 1202-13C,d3** soluble?

A5: The parent compound, BIBF 1202, is soluble in DMSO.<sup>[2]</sup> The labeled version, BIBF 1120-13C-d3 (a close structural analog), is soluble in DMSO at a concentration of 25 mg/ml.<sup>[3]</sup> It is recommended to consult the product's specific data sheet for detailed solubility information.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent analytical results (e.g., poor reproducibility in LC-MS).	1. Improper storage of stock solutions. 2. Repeated freeze-thaw cycles of stock solutions. 3. Degradation of the compound.	1. Ensure stock solutions are stored at -80°C for long-term use (up to 6 months) or -20°C for short-term use (up to 1 month).[4] 2. Aliquot stock solutions into single-use vials to minimize freeze-thaw cycles.[4] 3. Verify the expiration date on the product vial. If stored improperly, consider using a fresh vial.
Difficulty dissolving the solid compound.	1. Use of an inappropriate solvent. 2. Insufficient mixing or sonication.	1. Confirm the recommended solvent on the product's technical data sheet. DMSO is a common solvent for the parent compound.[2] 2. Vortex or sonicate the solution gently to aid dissolution. Warming the solution slightly may also help, but be cautious of potential degradation with heat-sensitive compounds.
Observed degradation of the compound over time.	1. Storage at incorrect temperatures. 2. Exposure to light or moisture.	1. Strictly adhere to the recommended storage temperature of -20°C for the solid and -80°C for solutions. [3][4] 2. Store the compound in a tightly sealed vial, protected from light. Desiccants can be used to minimize moisture exposure.

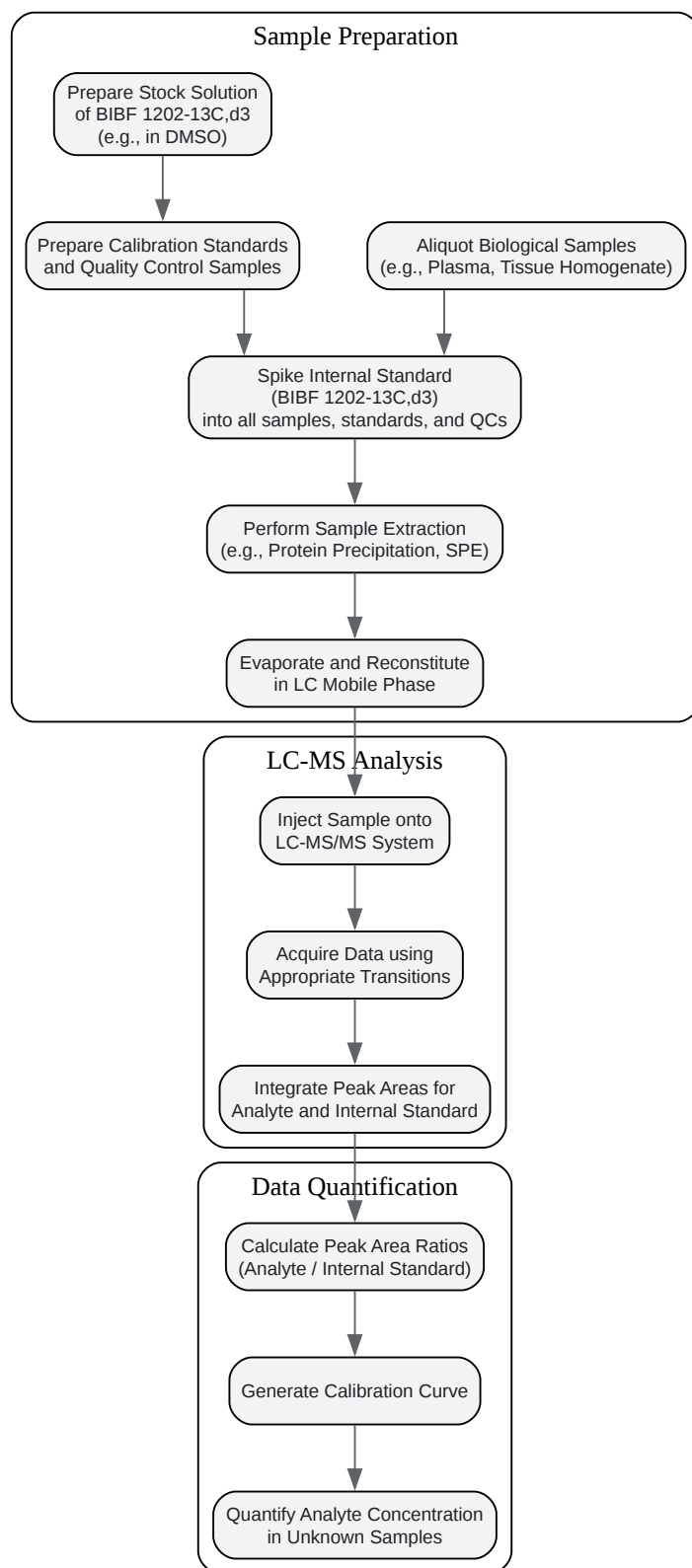
## Data Presentation

Table 1: Recommended Storage Conditions for **BIBF 1202-13C,d3**

Form	Storage Temperature	Duration of Stability	Reference
Solid (Powder)	-20°C	≥ 4 years	<a href="#">[2]</a> <a href="#">[3]</a>
Solid (Powder)	4°C	2 years	<a href="#">[4]</a>
Solution	-80°C	6 months	<a href="#">[4]</a>
Solution	-20°C	1 month	<a href="#">[4]</a>

## Experimental Protocols & Workflows

While specific, detailed experimental protocols are application-dependent, the following provides a general workflow for using **BIBF 1202-13C,d3** as an internal standard in an LC-MS experiment for the quantification of Nintedanib and its metabolite BIBF 1202.

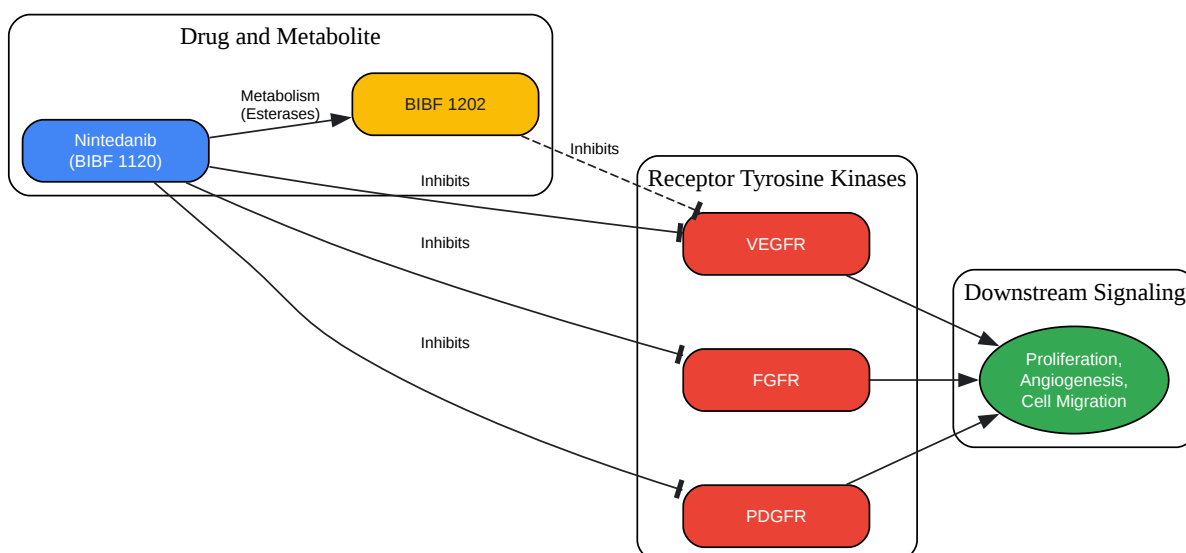


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Caption: General workflow for sample analysis using an internal standard.

## Signaling Pathway Context

BIBF 1202 is the active metabolite of Nintedanib (BIBF 1120), a potent inhibitor of several receptor tyrosine kinases (RTKs).[2][5] The primary targets of Nintedanib are Vascular Endothelial Growth Factor Receptors (VEGFR), Fibroblast Growth Factor Receptors (FGFR), and Platelet-Derived Growth Factor Receptors (PDGFR).[3][6] BIBF 1202 also demonstrates inhibitory activity against VEGFR2.[2] These receptors are crucial in angiogenesis and tumor growth.



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Caption: Inhibition of key signaling pathways by Nintedanib and its metabolite.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Population pharmacokinetics of nintedanib, an inhibitor of tyrosine kinases, in patients with non-small cell lung cancer or idiopathic pulmonary fibrosis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. caymanchem.com [caymanchem.com]
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